

Technical Guide: Deuterium Labeling in Fenspiride-d5

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Compound of Interest

Compound Name: *Fenspiride-d5*

Cat. No.: *B3025718*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the deuterium labeling position in **Fenspiride-d5**, a crucial internal standard for the quantitative analysis of the anti-inflammatory drug Fenspiride. This document outlines the precise location of the deuterium atoms, presents available physicochemical data, and illustrates the molecular structures for clarity.

Introduction to Fenspiride and its Deuterated Analog

Fenspiride is an oxazolidinone spiro compound that has been used in the treatment of various respiratory diseases due to its anti-inflammatory and bronchodilator properties. For pharmacokinetic, metabolic, and bioequivalence studies utilizing mass spectrometry, a stable isotope-labeled internal standard is essential for accurate quantification. **Fenspiride-d5** serves this purpose, offering a reliable reference compound with a known mass shift.

Position of Deuterium Labeling

The five deuterium atoms in **Fenspiride-d5** are located on the phenyl ring of the phenethyl group. This is explicitly stated in the chemical nomenclature and structural representations provided by various chemical suppliers. The formal name for **Fenspiride-d5** is 8-(phenethyl-d5)-1-oxa-3,8-diazaspiro[4.5]decan-2-one.^{[1][2]} The deuteration occurs at all five positions of

the benzene ring attached to the ethyl group, which is, in turn, linked to the nitrogen atom of the piperidine ring of the spirocyclic system.

The structural formula and IUPAC name confirm that the labeling is not on the spirocyclic core or the ethyl chain but is confined to the aromatic ring. This specific placement ensures that the deuterium atoms are in a chemically stable position, less likely to undergo exchange under typical analytical conditions.

Molecular Structures

The following diagrams illustrate the chemical structures of both Fenspiride and **Fenspiride-d5**, with the positions of the deuterium atoms clearly marked on the latter.

Figure 2. Chemical structure of Fenspiride-d5 with deuterium labeling on the phenyl ring.

Figure 1. Chemical structure of Fenspiride.

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A comparison of the chemical structures of Fenspiride and **Fenspiride-d5**.

Physicochemical Data

The following table summarizes the key quantitative data for **Fenspiride-d5**.

Property	Value	Source
CAS Number	1246911-67-0	[1] [2]
Molecular Formula	C ₁₅ H ₁₅ D ₅ N ₂ O ₂	[1]
Formula Weight	265.37 g/mol	
Purity	≥98%	N/A
Deuterium Incorporation	≥99% deuterated forms (d ₁ -d ₅)	[1]

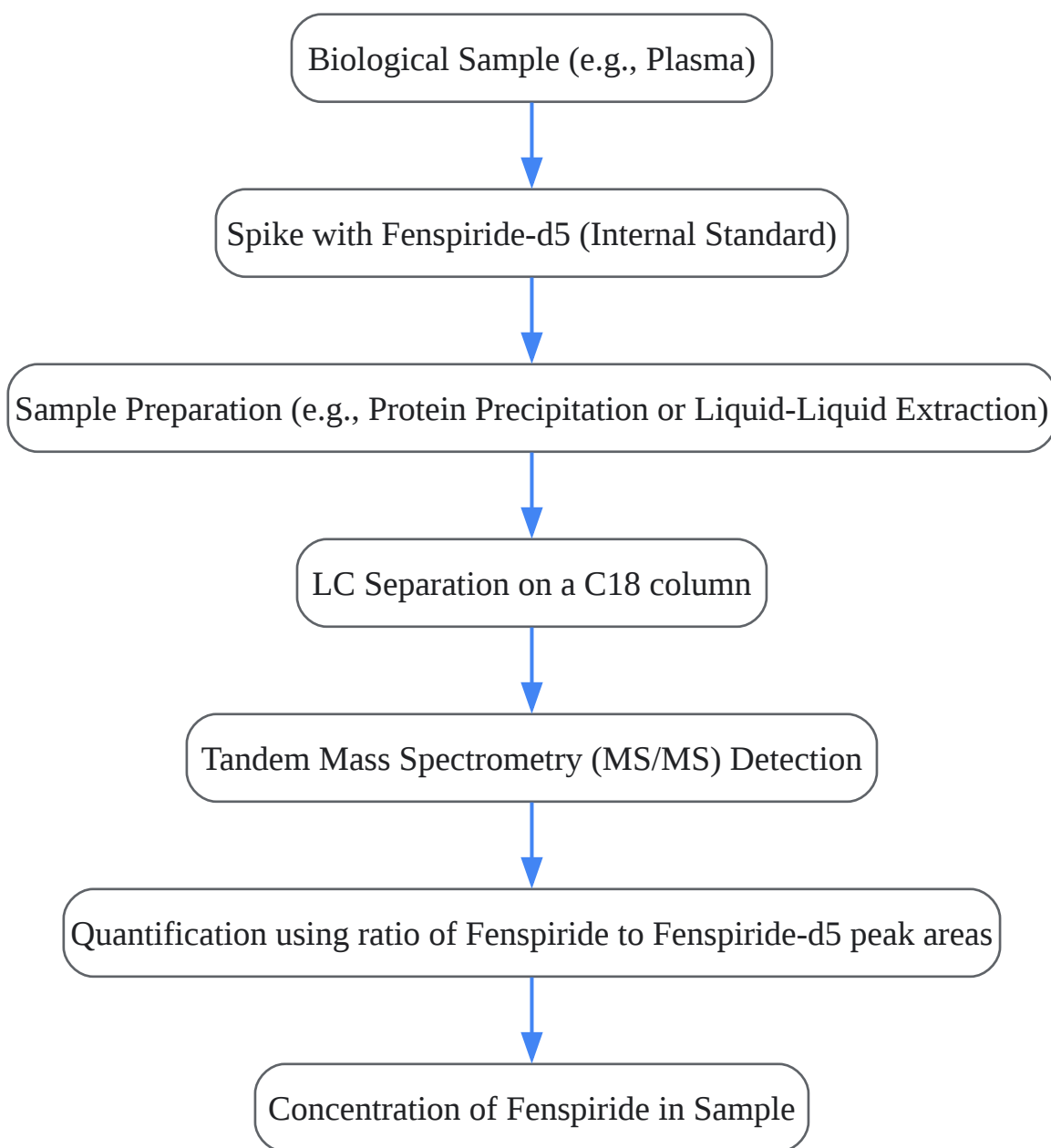
Experimental Protocols

Synthesis of Fenspiride-d5

Detailed experimental protocols for the synthesis of **Fenspiride-d5** are not extensively available in peer-reviewed publications. However, the synthesis would logically involve the use of a deuterated precursor, specifically phenethyl-d5 bromide or a similar deuterated phenethylamine derivative. This deuterated intermediate would then be reacted with the appropriate spirocyclic amine to form the final **Fenspiride-d5** molecule. Several synthetic routes for unlabeled Fenspiride have been published, which could be adapted for the synthesis of its deuterated analog by substituting the corresponding starting materials with their deuterated versions.

Analytical Methodology for Quantification

Fenspiride-d5 is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Fenspiride in biological matrices such as plasma. A typical workflow for such an analysis is outlined below.



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General workflow for the quantification of Fenspiride using **Fenspiride-d5** as an internal standard.

In such methods, specific mass transitions are monitored for both Fenspiride and **Fenspiride-d5**. The consistent ratio of the analyte to the internal standard across samples and calibration standards allows for precise and accurate quantification, correcting for variations in sample preparation and instrument response.

Conclusion

The deuterium labeling in **Fenspiride-d5** is definitively located on the five positions of the phenyl ring of the phenethyl moiety. This stable isotope-labeled compound is an indispensable tool for the accurate bioanalysis of Fenspiride. While detailed synthesis protocols are not readily available in the public domain, the established structure and high isotopic purity of commercially available **Fenspiride-d5** make it a reliable internal standard for researchers and drug development professionals.

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References

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